

physical and chemical properties of 2-Cyano-n-ethylacetamide

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Compound of Interest

Compound Name: 2-Cyano-n-ethylacetamide

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An In-depth Technical Guide to 2-Cyano-n-ethylacetamide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Cyano-n-ethylacetamide** (CAS No: 15029-36-4). It is a valuable intermediate in organic synthesis. This document details its physicochemical characteristics, predicted spectral data, and detailed experimental protocols for its synthesis and purification. The information presented is intended to support research and development activities in the chemical and pharmaceutical sciences.

Chemical Identity and Physical Properties

2-Cyano-n-ethylacetamide is a solid at room temperature, with the molecular formula $C_5H_8N_2O$.^{[1][2]} Its structure consists of an ethylamide group attached to a cyanoacetyl backbone.

Table 1: Physical and Chemical Properties of **2-Cyano-n-ethylacetamide**

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₈ N ₂ O	[1][3]
Molecular Weight	112.13 g/mol	[1][2]
CAS Number	15029-36-4	[1][2]
Appearance	Solid	[2]
Melting Point	73 °C	[3]
Boiling Point	320.8 °C at 760 mmHg	[3]
Density	1.015 g/cm ³	[3]
Flash Point	147.8 °C	[3]
pKa (Predicted)	9.40 ± 0.10	[3]
LogP (Predicted)	0.42708	[3]
Vapor Pressure	0.00031 mmHg at 25°C	[3]
Refractive Index	1.434	[3]

Spectral Data (Predicted)

While experimental spectra for **2-Cyano-n-ethylacetamide** are not readily available in public databases, the following data has been predicted based on its chemical structure and analysis of similar compounds.

Table 2: Predicted ¹H NMR Spectral Data (500 MHz, CDCl₃)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~ 6.5 - 7.0	Broad Singlet	1H	-NH-
~ 3.45	Singlet	2H	-CH ₂ -CN
~ 3.30	Quartet	2H	-CH ₂ -CH ₃
~ 1.15	Triplet	3H	-CH ₂ -CH ₃

Table 3: Predicted ^{13}C NMR Spectral Data (125 MHz, CDCl_3)

Chemical Shift (ppm)	Assignment
~ 164	C=O (Amide)
~ 116	$-\text{CN}$ (Nitrile)
~ 36	$-\text{CH}_2\text{-NH-}$
~ 25	$-\text{CH}_2\text{-CN}$
~ 15	$-\text{CH}_3$

Table 4: Predicted Key IR Absorption Bands

Wavenumber (cm^{-1})	Functional Group	Description
~ 3300	N-H	Amide N-H stretch
~ 2950	C-H	Alkyl C-H stretch
~ 2250	$\text{C}\equiv\text{N}$	Nitrile stretch
~ 1650	C=O	Amide I band (C=O stretch)
~ 1550	N-H	Amide II band (N-H bend)

Mass Spectrometry (Predicted): The electron ionization mass spectrum of **2-Cyano-n-ethylacetamide** is expected to show a molecular ion peak $[\text{M}]^+$ at $\text{m/z} = 112$. Common fragmentation patterns would likely involve the loss of the ethyl group ($[\text{M}-29]^+$), the cyano group ($[\text{M}-26]^+$), and cleavage of the amide bond.

Experimental Protocols

Synthesis of 2-Cyano-n-ethylacetamide from Ethyl Cyanoacetate and Ethylamine

This procedure is adapted from the general synthesis of cyanoacetamides.

Materials:

- Ethyl cyanoacetate
- Ethylamine (70% solution in water)
- Ethanol
- Hydrochloric acid (for workup, if necessary)
- Sodium sulfate (anhydrous)
- Deionized water

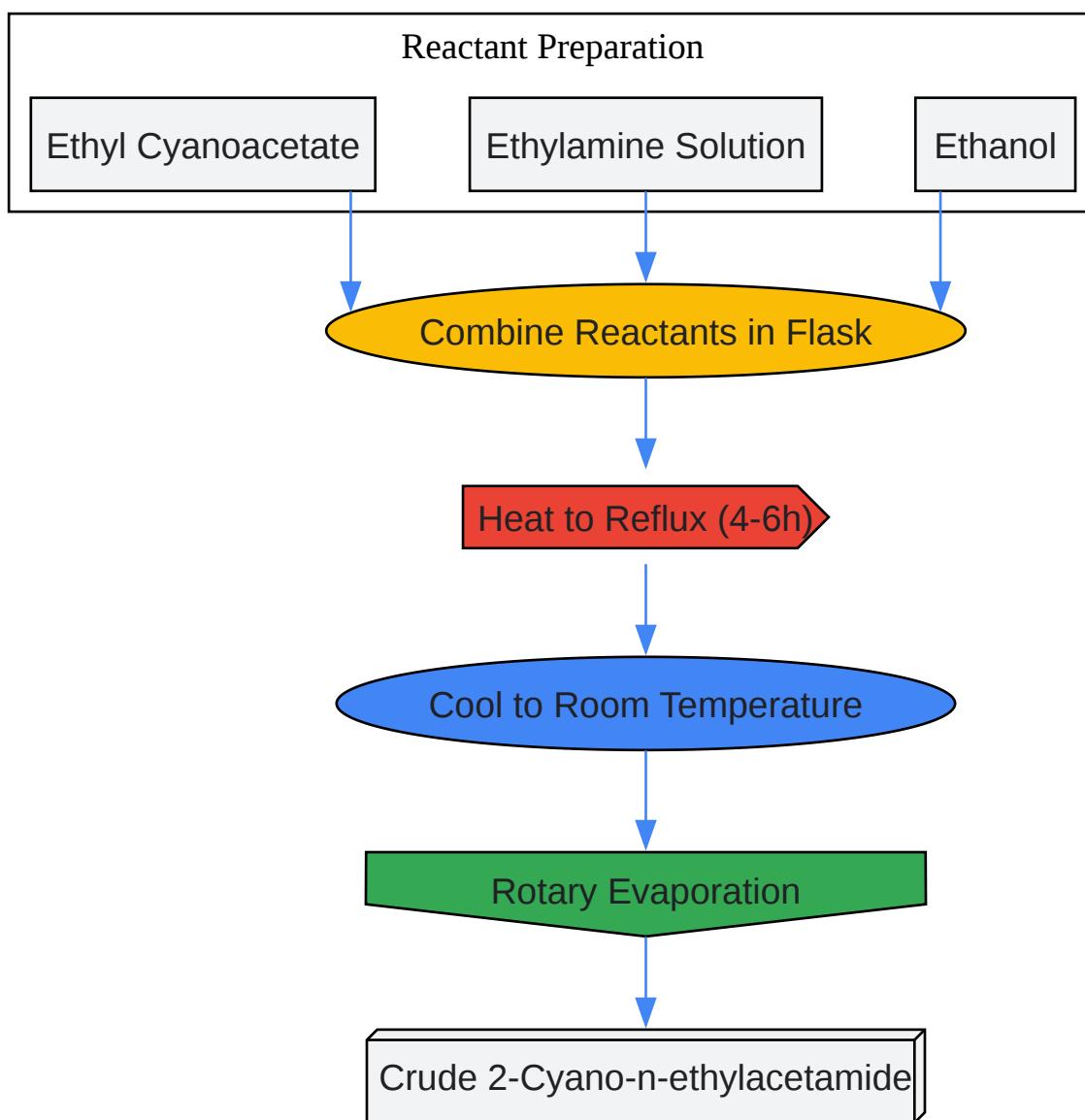
Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Büchner funnel and filter flask

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, combine ethyl cyanoacetate (1 equivalent) and ethanol.
- Slowly add ethylamine (1.2 equivalents) to the stirred solution.
- Attach a condenser and heat the reaction mixture to reflux for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.

- Remove the ethanol under reduced pressure using a rotary evaporator.
- The resulting crude product can be purified by recrystallization.



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Diagram 1: Synthesis Workflow of **2-Cyano-n-ethylacetamide**.

Purification by Recrystallization

Materials:

- Crude 2-Cyano-n-ethylacetamide

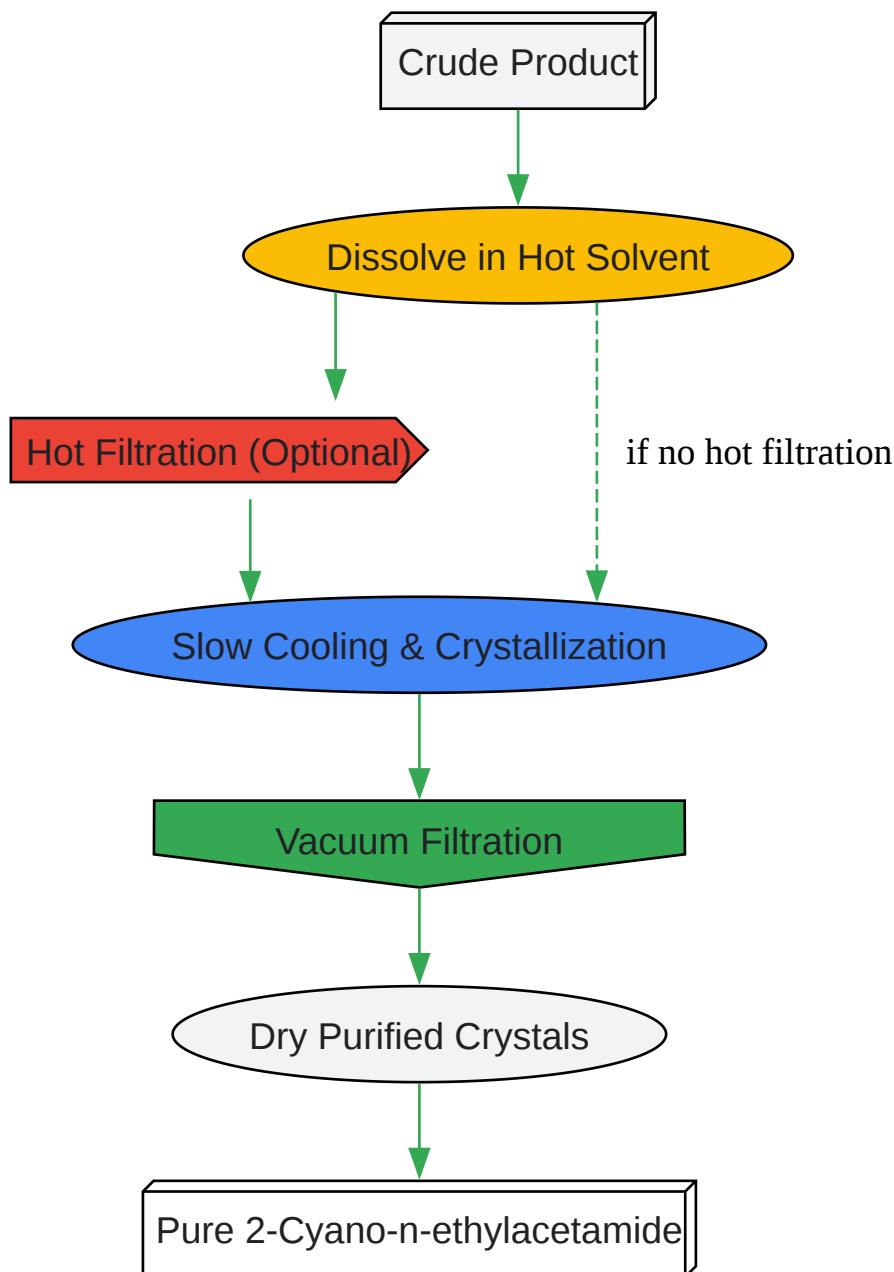
- Recrystallization solvent (e.g., ethanol/water mixture, isopropanol)
- Activated carbon (optional)

Equipment:

- Erlenmeyer flasks
- Hot plate
- Büchner funnel and filter flask
- Filter paper
- Ice bath

Procedure:

- Transfer the crude **2-Cyano-n-ethylacetamide** to an Erlenmeyer flask.
- Add a minimal amount of the chosen recrystallization solvent.
- Gently heat the mixture on a hot plate with stirring until the solid completely dissolves.
- If the solution is colored, add a small amount of activated carbon and heat for a few more minutes.
- Perform a hot filtration to remove the activated carbon and any insoluble impurities.
- Allow the filtrate to cool slowly to room temperature. Crystals should start to form.
- Once the flask has reached room temperature, place it in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of cold recrystallization solvent.
- Dry the crystals in a vacuum oven or air dry to a constant weight.



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Diagram 2: Purification by Recrystallization Workflow.

Reactivity and Applications

2-Cyano-n-ethylacetamide possesses three reactive centers: the active methylene group, the nitrile group, and the amide group. The active methylene group is particularly susceptible to deprotonation and subsequent alkylation or condensation reactions.

This compound serves as a versatile building block in the synthesis of various heterocyclic compounds, which are of interest in medicinal chemistry and materials science. For instance, it can be used in the synthesis of pyridone and pyrimidine derivatives.

Safety Information

2-Cyano-n-ethylacetamide should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

2-Cyano-n-ethylacetamide is a key synthetic intermediate with well-defined physical properties. This guide provides essential technical information to facilitate its use in research and development. The detailed synthetic and purification protocols, along with the predicted spectral data, offer a solid foundation for its application in the synthesis of more complex molecules.

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